

Essential Safety and Handling Protocols for NAN-190 Hydrobromide

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Compound of Interest

Compound Name: NAN-190 hydrobromide

Cat. No.: B1676929

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **NAN-190 hydrobromide**, a chemical requiring careful management due to its potential hazards. The following procedural guidance is designed to be a preferred resource for laboratory safety and chemical handling.

NAN-190 hydrobromide is classified as a hazardous substance, causing skin and eye irritation, and may cause respiratory irritation. It is also very toxic to aquatic life.^{[1][2][3]} Strict adherence to safety protocols is crucial to mitigate risks during its handling, storage, and disposal.

Personal Protective Equipment (PPE)

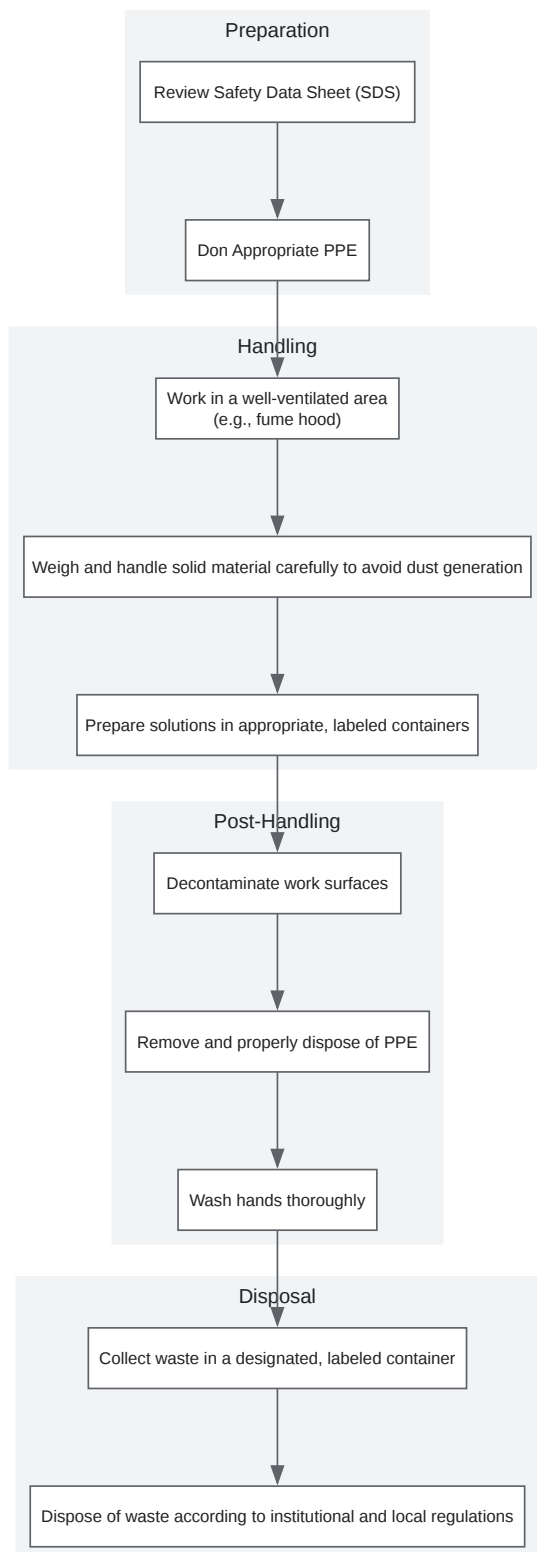
The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **NAN-190 hydrobromide** based on Safety Data Sheet (SDS) recommendations.^{[1][2][3]}

Body Part	Recommended PPE	Specification
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile, neoprene)
Eyes/Face	Eye and face protection	Safety glasses with side-shields or goggles, and a face shield if splashing is a risk
Body	Protective clothing	Laboratory coat or other protective clothing to prevent skin contact
Respiratory	Respiratory protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Operational Plan for Safe Handling

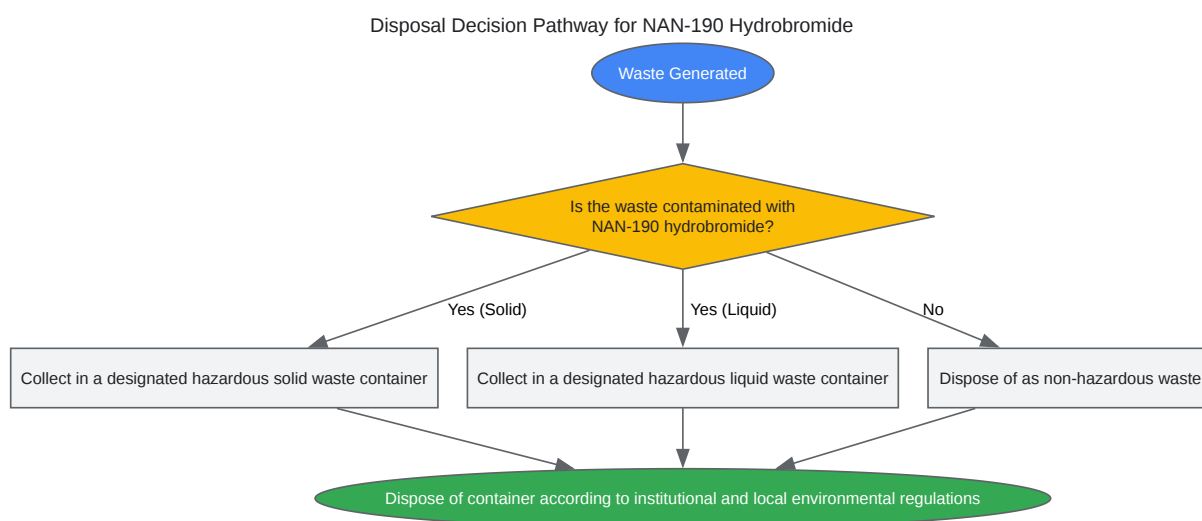
A systematic approach to handling **NAN-190 hydrobromide** minimizes the risk of exposure and environmental contamination. The following workflow outlines the key steps from preparation to disposal.

Operational Workflow for Handling NAN-190 Hydrobromide

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Disposal Plan

Proper disposal of **NAN-190 hydrobromide** and its containers is critical to prevent environmental contamination.[2] The following decision-making process should be followed for waste management.



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Disposal Decision Pathway for **NAN-190 Hydrobromide**

By adhering to these guidelines, laboratory personnel can significantly reduce the risks associated with the handling of **NAN-190 hydrobromide**, ensuring a safer research environment. Always consult your institution's specific safety protocols and the most current Safety Data Sheet before handling any chemical.

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for NAN-190 Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676929#personal-protective-equipment-for-handling-nan-190-hydrobromide>]

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